

# Physical and chemical properties of Ethyl 2-hydroxyisobutyrate

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## Compound of Interest

Compound Name: *Ethyl 2-hydroxyisobutyrate*

Cat. No.: *B1328902*

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## An In-depth Technical Guide to Ethyl 2-hydroxyisobutyrate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Ethyl 2-hydroxyisobutyrate**, a key organic compound with applications in various scientific fields, including pharmaceuticals and materials science.<sup>[1]</sup> This document details its characteristics, synthesis, and safety protocols to support its effective and safe use in research and development.

## Chemical Identity and Physical Properties

**Ethyl 2-hydroxyisobutyrate**, also known as ethyl 2-hydroxy-2-methylpropanoate, is a clear, colorless liquid.<sup>[1][2]</sup> It is recognized for its role as a solvent for nitrocellulose and cellulose acetate and as an intermediate in organic synthesis.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **Ethyl 2-hydroxyisobutyrate**

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>3</sub>	[2][3][4]
Molecular Weight	132.16 g/mol	[2][3]
CAS Number	80-55-7	[2][5]
Appearance	Colorless to Almost Colorless Clear Liquid	[1][2]
Boiling Point	149-150 °C	[1][3]
Melting Point	78 °C	[1]
Density	0.965 - 0.98 g/mL at 25 °C	[1][3]
Refractive Index (n <sub>20/D</sub> )	1.408	[1][3]
Flash Point	41-44 °C (111-112 °F)	[1][3]
Purity	>98.0% (GC)	

## Spectroscopic Data

Spectroscopic analysis is crucial for the verification and characterization of **Ethyl 2-hydroxyisobutyrate**. The following tables summarize its key spectral data.

Table 2: <sup>1</sup>H NMR Spectroscopic Data (300MHz, CDCl<sub>3</sub>)[2]

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
1.26	Triplet (t)	3H	-OCH <sub>2</sub> CH <sub>3</sub>
1.39	Singlet (s)	6H	-C(CH <sub>3</sub> ) <sub>2</sub> OH
3.16	Broad Singlet (bs)	1H	-OH
4.19	Quartet (q)	2H	-OCH <sub>2</sub> CH <sub>3</sub>

Table 3: <sup>13</sup>C NMR Spectroscopic Data (75MHz, CDCl<sub>3</sub>)[2]

Chemical Shift ( $\delta$ ) ppm	Assignment
14.2	-OCH <sub>2</sub> CH <sub>3</sub>
27.2	-C(CH <sub>3</sub> ) <sub>2</sub> OH
61.8	-OCH <sub>2</sub> CH <sub>3</sub>
72.0	-C(CH <sub>3</sub> ) <sub>2</sub> OH
177.5	C=O

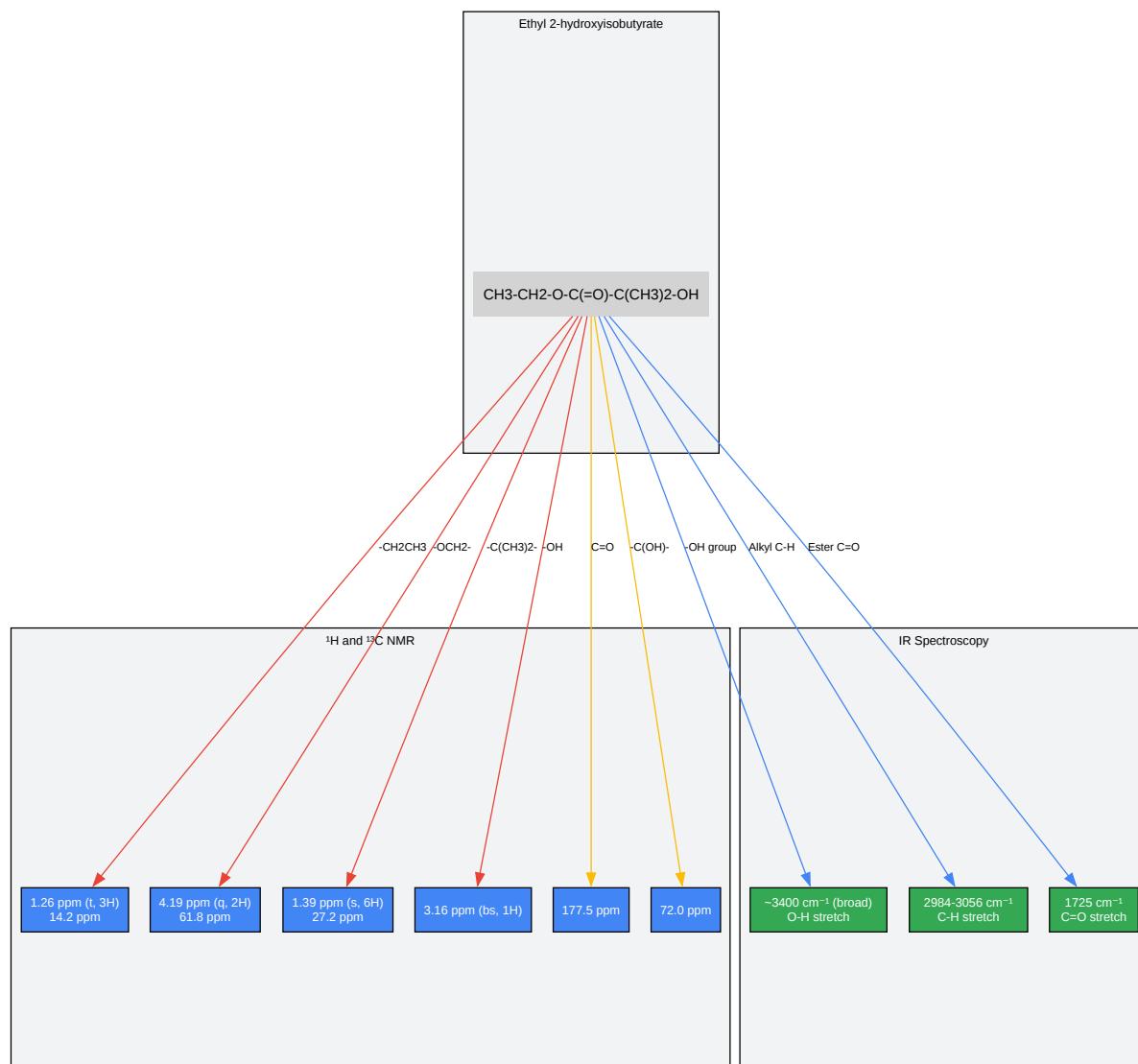
Table 4: Infrared (IR) Spectroscopic Data (neat)[2]

Wavenumber (cm <sup>-1</sup> )	Assignment
3056	C-H stretch (sp <sup>3</sup> )
2984	C-H stretch (sp <sup>3</sup> )
1725	C=O stretch (ester)
1264	C-O stretch
1181	C-O stretch

Table 5: Mass Spectrometry Data

m/z	Assignment
155.1	[M+Na] <sup>+</sup>

Diagram 1: Key Spectroscopic Correlations for **Ethyl 2-hydroxyisobutyrate**

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Caption: Correlation of functional groups in **Ethyl 2-hydroxyisobutyrate** with their NMR and IR signals.

## Chemical Reactivity and Stability

**Ethyl 2-hydroxyisobutyrate** is stable under normal conditions.<sup>[5]</sup> It is a flammable liquid and vapor.<sup>[5]</sup> Incompatible materials include strong oxidizing agents and strong bases.<sup>[5]</sup> Hazardous decomposition products include carbon monoxide and carbon dioxide.<sup>[5]</sup>

## Experimental Protocol: Synthesis of Ethyl 2-hydroxyisobutyrate

The following protocol describes the synthesis of **Ethyl 2-hydroxyisobutyrate** via Fischer esterification of 2-hydroxyisobutyric acid with ethanol.<sup>[2]</sup>

### Materials:

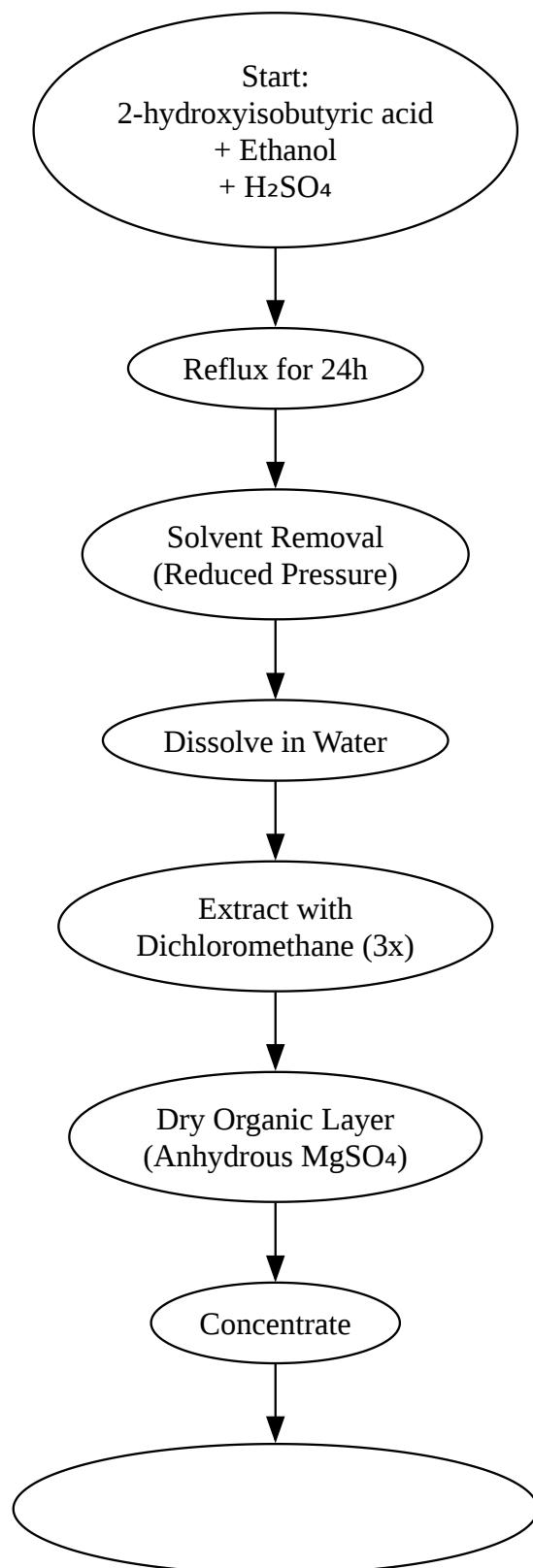
- 2-hydroxyisobutyric acid (5.0g, 48mmol)
- Ethanol (100mL)
- Concentrated sulfuric acid (130µL, 2.4mmol)
- Dichloromethane
- Anhydrous magnesium sulfate
- Water

### Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator

### Procedure:

- To a solution of 2-hydroxyisobutyric acid in ethanol in a round-bottom flask, add concentrated sulfuric acid.
- Heat the mixture at reflux for 24 hours.
- After cooling, remove the solvent under reduced pressure using a rotary evaporator.
- Dissolve the residue in water.
- Extract the aqueous solution with dichloromethane (3 x 50mL).
- Combine the organic layers and dry over anhydrous magnesium sulfate.
- Filter and concentrate the solution to obtain the final product.

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